

Unraveling the Identity of ZW290 for Safe Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZW290

Cat. No.: B15572990

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Providing essential, immediate safety and logistical information for handling chemical compounds is paramount for the safety of researchers, scientists, and drug development professionals. However, a comprehensive search for a compound designated as "**ZW290**" has yielded ambiguous results, preventing the provision of specific personal protective equipment (PPE) guidelines and disposal procedures.

Initial investigations into safety data sheets (SDS) and chemical databases have revealed several substances with similar alphanumeric designations, such as "sw290," "R-290," and "Tribol CH 290/220." Each of these refers to a different type of chemical with distinct hazard profiles:

- sw290: A safety data sheet for a moisture displacer and deep penetrant, indicating it is a mixture with its own set of handling precautions.
- R-290: This is the designation for propane, a highly flammable liquefied petroleum gas.
- Tribol CH 290/220: A synthetic lubricant with specific toxicological properties.

The lack of a unique Chemical Abstracts Service (CAS) number for "**ZW290**" further complicates its precise identification. A CAS number is a unique numerical identifier assigned to every chemical substance, allowing for clear and unambiguous identification in scientific literature and safety protocols. Without this identifier, it is impossible to ascertain the specific chemical and physical properties of "**ZW290**" and, consequently, to provide accurate and reliable safety recommendations.

To ensure the safety of all personnel, it is critical to obtain a more specific identifier for "ZW290." This could include:

- The full chemical name
- The Chemical Abstracts Service (CAS) number
- Information about the supplier or manufacturer

Once a definitive identification of "ZW290" is made, a detailed and accurate guide to its safe handling can be developed. This will include a thorough risk assessment, specific recommendations for personal protective equipment, detailed experimental protocols for its use, and comprehensive plans for its proper disposal in accordance with all applicable regulations.

In the absence of this critical information, it is strongly advised to treat the substance as hazardous and to handle it with the utmost caution, employing general safe laboratory practices until its identity and associated risks can be fully established.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com